

Isoquinolin-5-ol CAS number and molecular formula

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Compound of Interest

Compound Name: *Isoquinolin-5-ol*

Cat. No.: *B118818*

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An In-depth Technical Guide to Isoquinolin-5-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Isoquinolin-5-ol**, a key heterocyclic compound with significant potential in medicinal chemistry and drug discovery. This document details its chemical properties, synthesis, and known biological activities, offering valuable insights for researchers in the field.

Core Chemical and Physical Properties

Isoquinolin-5-ol, also known as 5-hydroxyisoquinoline, is an aromatic heterocyclic compound. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference
CAS Number	2439-04-5	[1][2]
Molecular Formula	C ₉ H ₇ NO	[1][2]
Molecular Weight	145.16 g/mol	[1]
IUPAC Name	isoquinolin-5-ol	[1]
Synonyms	5-Hydroxyisoquinoline	[1]
Appearance	Beige granular powder	[1]
SMILES	<chem>Oc1cccc2cnccc12</chem>	[3]
InChI Key	CSNXUYRHPXGSJD-UHFFFAOYSA-N	[3]

Synthesis of Isoquinolin-5-ol

A general and effective method for the synthesis of **Isoquinolin-5-ol** involves the hydrolysis of 5-isoquinolinesulfonic acid.[1] This procedure is widely cited and provides a reliable route to obtain the target compound.

Experimental Protocol: Synthesis from 5-Isoquinolinesulfonic Acid[1]

Materials:

- 5-Isoquinolinesulfonic acid (23 g)
- Sodium hydroxide (60 g)
- Water (400 ml)
- Dilute hydrochloric acid
- Ethyl acetate
- Silica gel for column chromatography

Procedure:

- To a 500 ml round-bottom flask, add 23 g of 5-isoquinolinesulfonic acid and 400 ml of water.
- Slowly add 60 g of sodium hydroxide to the mixture.
- Heat the reaction mixture to reflux and maintain continuous stirring for 24 hours.
- After 24 hours, cool the mixture to room temperature.
- Adjust the pH of the solution to 5 using dilute hydrochloric acid.
- Perform an extraction with ethyl acetate. Collect the organic phase.
- Concentrate the organic phase under reduced pressure.
- Purify the resulting residue by silica gel column chromatography to yield **Isoquinolin-5-ol**.

This protocol has been reported to yield approximately 16 g of **Isoquinolin-5-ol**.^[1]

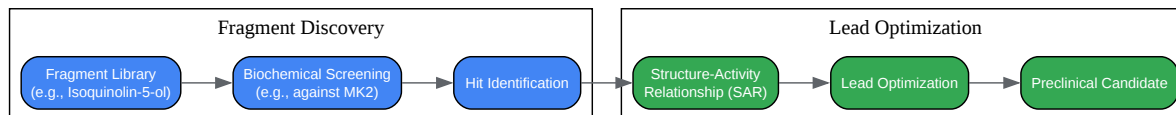
Biological Activity and Potential Signaling Pathways

The isoquinoline scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including anticancer, anti-inflammatory, antimicrobial, and antiviral properties.^{[4][5]} **Isoquinolin-5-ol** itself has been identified as a valuable fragment in the development of potent enzyme inhibitors.

Kinase Inhibition

Isoquinolin-5-ol has been identified as a fragment-like inhibitor of mitogen-activated protein kinase-activated protein kinase 2 (MK2), a key enzyme in inflammatory signaling pathways.^[3] This suggests that **Isoquinolin-5-ol** can serve as a starting point for the development of more potent and selective MK2 inhibitors for the treatment of inflammatory diseases.

Below is a generalized workflow for fragment-based drug discovery, a process where small molecules like **Isoquinolin-5-ol** are identified and optimized into lead compounds.



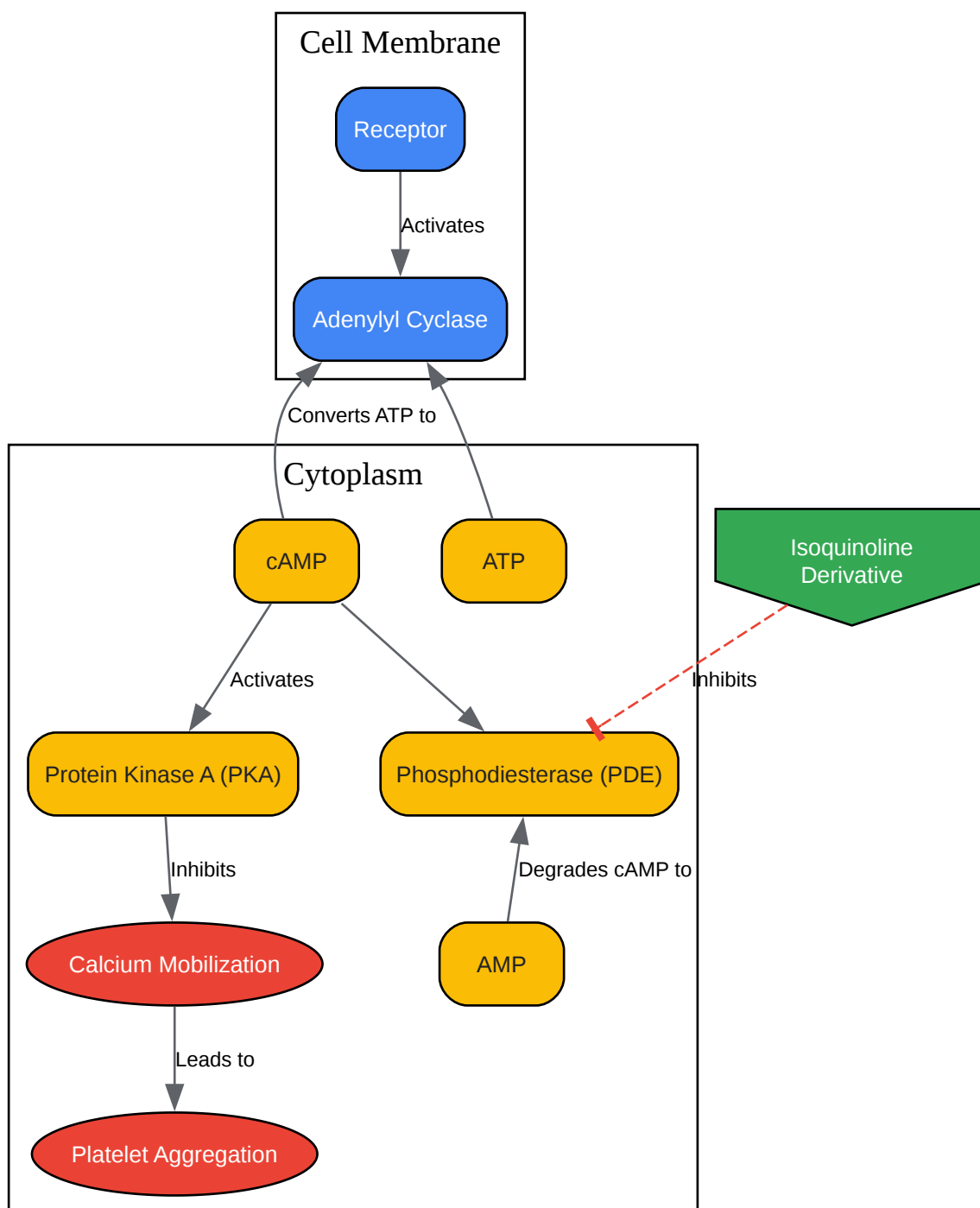
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Fragment-Based Drug Discovery Workflow.

Modulation of cAMP Signaling

Derivatives of isoquinoline have been shown to inhibit platelet phosphodiesterase, leading to an increase in intracellular cyclic AMP (cAMP) levels.[6] This elevation in cAMP can, in turn, inhibit calcium mobilization and platelet aggregation.[6] While this activity has not been directly demonstrated for **Isoquinolin-5-ol**, it represents a plausible mechanism of action for its derivatives.

The following diagram illustrates the potential role of an isoquinoline derivative in modulating the cAMP signaling pathway in platelets.



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